

Application Notes and Protocols: Ethyl Hydrogen Glutarate as a Plasticizer Additive

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Compound of Interest

Compound Name: *Ethyl hydrogen glutarate*

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Introduction

Ethyl hydrogen glutarate, a monoester of glutaric acid, presents potential as a plasticizer additive in polymer formulations. Its chemical structure suggests it may offer a unique balance of properties, including moderate polarity and a relatively low molecular weight, which can influence its compatibility and efficiency in various polymer matrices. These application notes provide an overview of its potential use, alongside detailed protocols for its evaluation as a plasticizer, particularly in polyvinyl chloride (PVC), a common polymer in medical devices and pharmaceutical packaging.

Disclaimer: Publicly available quantitative performance data specifically for **ethyl hydrogen glutarate** as a plasticizer is limited. The data presented in this document is a representative estimation based on the performance of structurally similar glutarate and dicarboxylic acid esters. Experimental validation is crucial for specific applications.

Potential Applications

Due to its structure, **ethyl hydrogen glutarate** may be a suitable plasticizer in applications where flexibility and a moderate processing temperature are required. Potential areas of interest include:

- Medical Tubing and Bags: As a potential alternative to traditional phthalate plasticizers, pending toxicological evaluation.
- Pharmaceutical Blister Packs: To enhance the formability of polymer films.
- Coatings and Films: To improve the flexibility and durability of various coatings.

Data Presentation: Representative Performance in PVC

The following table summarizes the estimated performance of **ethyl hydrogen glutarate** in a standard PVC formulation compared to a common phthalate plasticizer, Diethyl Phthalate (DOP). These values are for comparative purposes and should be experimentally verified.

Property	Test Method	Unplasticized PVC	PVC with 40 phr DOP	PVC with 40 phr Ethyl Hydrogen Glutarate (Estimated)
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Mechanical Properties				
Tensile Strength (MPa)	ASTM D638	48.3[1]	~25	~30
Elongation at Break (%)	ASTM D638	<10	~350	~250
100% Modulus (MPa)	ASTM D638	-	~10	~15
Hardness (Shore A)	ASTM D2240	>95	~80	~85
<hr/>				
Thermal Properties				
Glass Transition Temp. (°C)	DSC	~85	~ -20	~ -10
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Permanence Properties				
Volatility (% weight loss)	ASTM D1203	-	~1.5	~2.5
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Migration into Activated Carbon (% weight loss)	ISO 177	-	~2.0	~3.0
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Note: phr = parts per hundred parts of resin.

Experimental Protocols

Detailed methodologies for evaluating the performance of **ethyl hydrogen glutarate** as a plasticizer are provided below.

Protocol for Sample Preparation: Plasticized PVC Formulation

This protocol outlines the preparation of plasticized PVC sheets for subsequent testing.

Materials:

- PVC resin (e.g., K-value 67)
- **Ethyl hydrogen glutarate**
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Compression molder
- Hydraulic press

Procedure:

- Pre-mixing: In a high-speed mixer, blend the PVC resin, thermal stabilizer, and lubricant for 5 minutes until a homogenous powder is obtained.
- Plasticizer Addition: Slowly add the **ethyl hydrogen glutarate** to the pre-mixed powder while continuing to mix. Mix for an additional 10 minutes to ensure uniform absorption of the plasticizer.
- Milling: Transfer the compound to a two-roll mill preheated to 160-170°C.
- Continuously cut and fold the material on the mill for 10-15 minutes to ensure complete fusion and homogenization.

- Sheeting: Once a uniform sheet is formed, remove it from the mill.
- Compression Molding: Cut the milled sheet into appropriate sizes for the compression mold.
- Place the cut sheets into a preheated mold (170-180°C) in a hydraulic press.
- Apply a pressure of approximately 10 MPa for 5 minutes.
- Cool the mold under pressure to room temperature.
- Conditioning: Remove the molded sheets and condition them at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing, as per ASTM standards.

Protocol for Evaluation of Mechanical Properties (ASTM D2284)

This protocol details the procedure for determining the tensile properties of the plasticized PVC.[\[2\]](#)

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Die cutter for preparing dumbbell-shaped test specimens (as per ASTM D638).
- Micrometer for measuring specimen thickness.

Procedure:

- Cut at least five dumbbell-shaped specimens from the conditioned PVC sheets.
- Measure the thickness and width of the narrow section of each specimen.
- Set the grip separation on the UTM and the crosshead speed (e.g., 50 mm/min).
- Mount a specimen in the grips of the UTM.
- Start the test and record the load and elongation until the specimen breaks.

- Calculate the tensile strength, elongation at break, and modulus of elasticity from the recorded data.
- Report the average and standard deviation for the set of specimens.

Protocol for Thermal Analysis: Differential Scanning Calorimetry (DSC)

This protocol is used to determine the glass transition temperature (Tg) of the plasticized PVC.
[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Apparatus:

- Differential Scanning Calorimeter (DSC).
- Aluminum DSC pans and lids.
- Crimper for sealing the pans.

Procedure:

- Cut a small sample (5-10 mg) from the conditioned PVC sheet and place it in an aluminum DSC pan.
- Seal the pan using a crimper.
- Place the sealed pan in the DSC cell. An empty sealed pan is used as a reference.
- Perform a heat-cool-heat cycle to erase the thermal history of the sample. A typical cycle would be:
 - Heat from room temperature to 120°C at a rate of 10°C/min.
 - Hold at 120°C for 2 minutes.
 - Cool to -50°C at a rate of 10°C/min.
 - Hold at -50°C for 2 minutes.

- Heat from -50°C to 120°C at a rate of 10°C/min.
- The glass transition temperature (Tg) is determined from the midpoint of the step-change in the heat flow curve during the second heating scan.

Protocol for Thermal Stability: Thermogravimetric Analysis (TGA)

This protocol assesses the thermal stability of the plasticized PVC.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Apparatus:

- Thermogravimetric Analyzer (TGA).
- Sample pans (e.g., platinum or ceramic).

Procedure:

- Place a small sample (10-15 mg) of the conditioned PVC sheet into a TGA sample pan.
- Place the pan in the TGA furnace.
- Heat the sample from room temperature to 600°C at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the weight loss of the sample as a function of temperature.
- Determine the onset temperature of decomposition and the temperature at 5% and 50% weight loss to evaluate thermal stability.

Protocol for Plasticizer Migration (ISO 177)

This protocol determines the tendency of the plasticizer to migrate from the PVC into an absorbing material.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Apparatus:

- Circular die cutter.

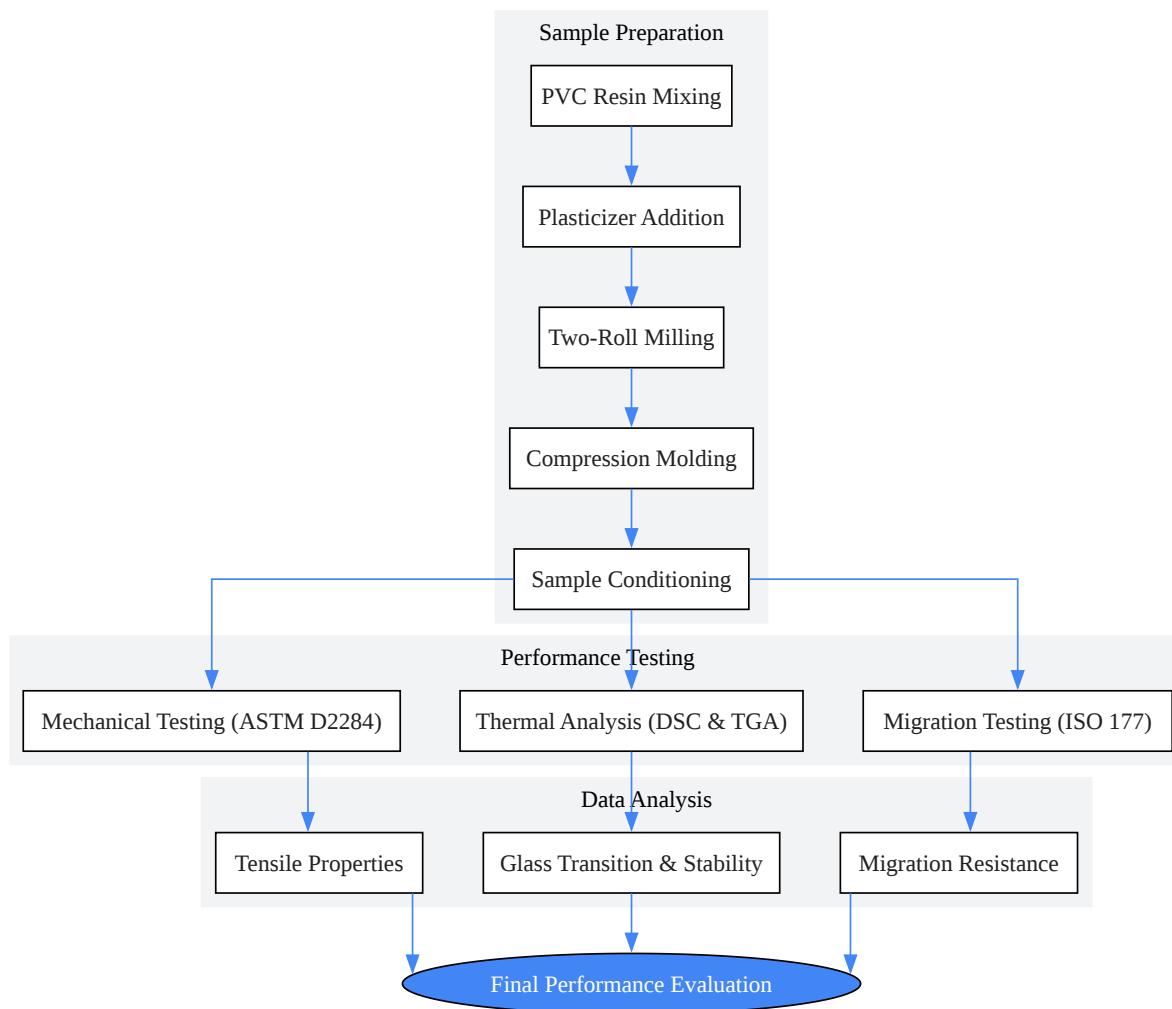
- Analytical balance (accurate to 0.1 mg).
- Forced-air oven.
- Absorbent material (e.g., activated carbon discs or a specified polymer sheet).

Procedure:

- Cut circular specimens from the conditioned PVC sheet.
- Weigh each specimen accurately (W1).
- Place each specimen between two pre-weighed absorbent discs (W2).
- Place the assembly under a specified weight in a forced-air oven at a set temperature (e.g., 70°C) for a specified duration (e.g., 24 hours).
- After the specified time, remove the assembly from the oven and allow it to cool to room temperature.
- Carefully separate the PVC specimen and the absorbent discs.
- Re-weigh the PVC specimen (W3) and the absorbent discs (W4).
- Calculate the percentage of plasticizer migration as the percentage weight loss of the PVC specimen: $\text{Migration (\%)} = [(W1 - W3) / W1] * 100$.

Visualizations

Experimental Workflow for Plasticizer Evaluation

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Caption: Workflow for the evaluation of a novel plasticizer in PVC.

Signaling Pathway for Plasticizer Action



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Caption: Mechanism of action of a plasticizer in a polymer matrix.

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